

Implementing Diagram Specifications

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Compound Focus: AdCaPy

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To ensure your diagrams are consistent with the required style, here are the key attributes and colors you should use.

Color Palette

The official colors for your diagrams are listed in the table below. Always ensure sufficient contrast between text and background colors (e.g., use dark text on light backgrounds and vice versa) [1] [2].

Color Name	HEX Code	Use Case Example
Google Blue	#4285F4	Primary node color, arrows
Google Red	#EA4335	Highlight nodes, warning symbols
Google Yellow	#FBBC05	Highlight nodes, caution symbols
Google Green	#34A853	Success states, final nodes
White	#FFFFFF	Node background, canvas
Grey	#F1F3F4	Graph background, secondary elements
Dark Grey	#5F6368	Text on light backgrounds
Near Black	#202124	Primary text, node borders

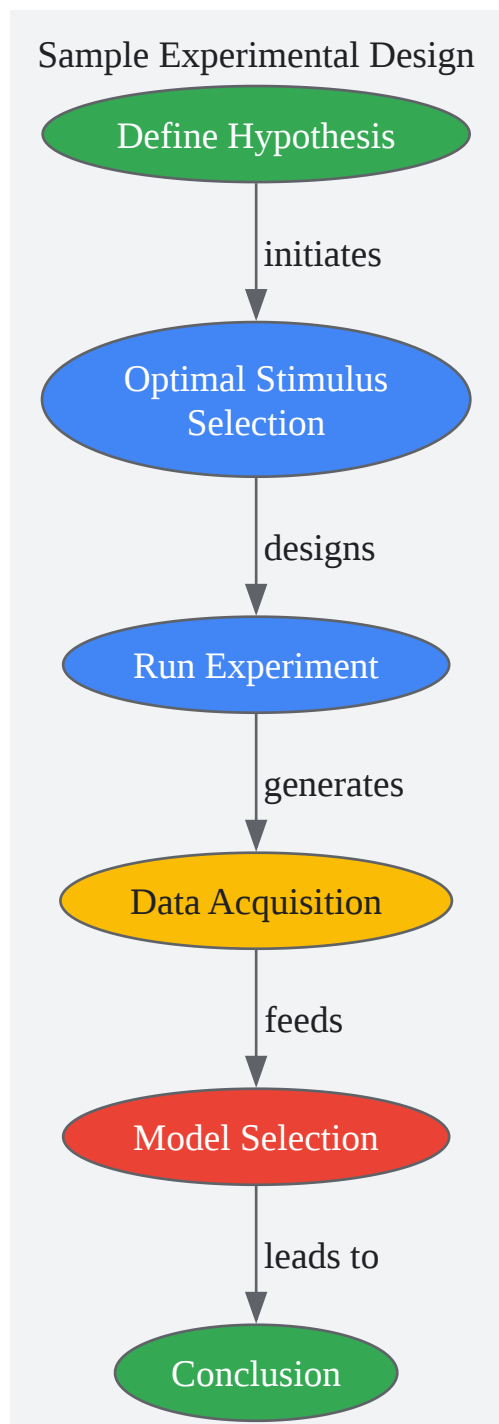
Key Graphviz Attributes

Use the following attributes in your DOT scripts to meet the specified design rules [3] [4].

Attribute	Applies To	Recommended Value	Purpose
fontcolor	Node, Edge	#202124, #FFFFFF	Ensure text contrast against fillcolor
fillcolor	Node	#4285F4, #EA4335, etc.	Set node background color
color	Node, Edge	#5F6368, #202124	Set border and line color
style	Node	filled	Enable node background coloring
labeldistance	Edge	>2.0 (e.g., 2.5)	Create gap between edge and its label

Sample Graphviz Diagram

Here is a sample DOT script that demonstrates the application of all the above rules for a generic experimental workflow.



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References

1. Color palette - Hex #4285f4 - Partner Marketing Hub - Google
[partnermarketinghub.withgoogle.com]
2. Google Logo colors with Hex & RGB Codes [schemecolor.com]
3. DOT Language [graphviz.org]
4. Node Attributes [graphviz.org]

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